

# Physical properties of 3-undecyne (boiling point, density)

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## Compound of Interest

Compound Name: 3-Undecyne

Cat. No.: B1582261

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## Technical Guide: Physical Properties of 3-Undecyne

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-undecyne**, specifically its boiling point and density. This document is intended to be a comprehensive resource, incorporating available data, detailed experimental protocols for property determination, and a logical workflow for such characterization.

## Quantitative Data Summary

The physical properties of **3-undecyne** are summarized in the table below. It is important to note that a definitive experimental boiling point at standard atmospheric pressure is not readily available in the cited literature. The provided values are based on measurements at reduced pressure and computational predictions.

Physical Property	Value	Conditions	Data Source
Boiling Point	352 K - 354 K (79 °C - 81 °C)	at 0.013 atm (9.88 mmHg)	Experimental
Boiling Point	460.08 K (186.93 °C)	at 1 atm (760 mmHg)	Predicted (Joback Method)
Density	0.770 g/mL	Not Specified	Experimental <sup>[1]</sup>

## Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **3-undecyne**.

### Determination of Boiling Point by Simple Distillation

This method is suitable for determining the boiling point of a liquid at atmospheric pressure. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head (still head) with a port for a thermometer
- Condenser (Liebig, Graham, or Allihn)
- Receiving flask
- Calibrated thermometer
- Boiling chips or a magnetic stir bar
- Clamps and stands to secure the apparatus

#### Procedure:

- **Assembly:** Assemble the distillation apparatus in a fume hood. The round-bottom flask is placed in the heating mantle, and the distillation head is fitted to the flask. The thermometer is inserted into the distillation head, ensuring the top of the thermometer bulb is level with the bottom of the side arm leading to the condenser. The condenser is attached to the side arm of the distillation head and secured with a clamp. The receiving flask is placed at the outlet of the condenser.
- **Sample Preparation:** Add a sample of **3-undecyne** to the round-bottom flask, filling it to approximately one-half to two-thirds of its volume. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Heating:** Begin heating the sample gently. If using a magnetic stir bar, ensure it is stirring at a moderate speed.
- **Observation:** As the liquid heats, vapors will begin to rise and enter the distillation head. The temperature reading on the thermometer will increase.
- **Equilibrium and Data Recording:** The temperature will stabilize when the vapor is in equilibrium with the liquid. Record the temperature at which a steady flow of condensate is observed dripping from the condenser into the receiving flask. This stable temperature is the boiling point of the liquid.
- **Correction:** If the atmospheric pressure during the experiment is not exactly 1 atm (760 mmHg), a correction may be necessary to report the normal boiling point.

## Determination of Density using a Pycnometer

A pycnometer is a flask with a precisely known volume used to determine the density of a liquid with high accuracy.

#### Apparatus:

- Pycnometer (a small glass flask with a ground-glass stopper that has a capillary tube through it)

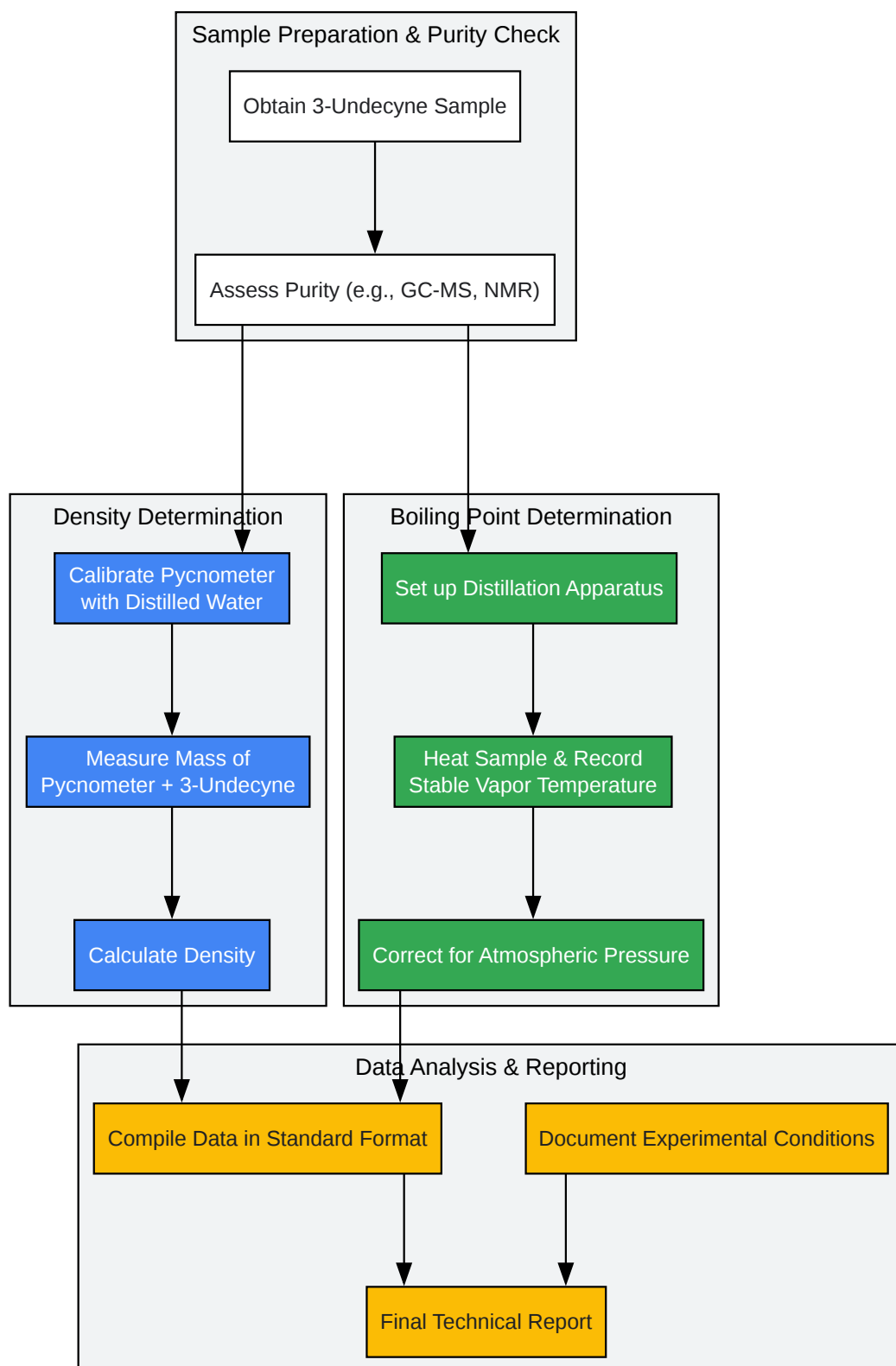
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- The liquid sample (**3-undecyne**)
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer with a suitable solvent (e.g., acetone) and dry it completely.
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer on an analytical balance and record this mass ( $m_1$ ).
- Calibration with Distilled Water: Fill the pycnometer with distilled water and insert the stopper, ensuring that any excess water exits through the capillary tube. Place the filled pycnometer in a constant temperature water bath until it reaches thermal equilibrium (e.g., at 20 °C or 25 °C). Remove the pycnometer, carefully dry the outside, and weigh it. Record this mass ( $m_2$ ).
- Mass of the Sample Liquid: Empty and dry the pycnometer. Fill it with **3-undecyne**, and repeat the process of bringing it to thermal equilibrium in the constant temperature water bath, drying the exterior, and weighing it. Record this mass ( $m_3$ ).
- Calculation:
  - Mass of water =  $m_2 - m_1$
  - Volume of the pycnometer at the specified temperature = (Mass of water) / (Density of water at that temperature)
  - Mass of **3-undecyne** =  $m_3 - m_1$
  - Density of **3-undecyne** = (Mass of **3-undecyne**) / (Volume of the pycnometer)

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of a liquid organic compound like **3-undecyne**.



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## References

- 1. 3-Undecyne [webbook.nist.gov]
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